Technical Guide: Natural Occurrence & Analysis of 5-Methyl-2-propylthiazole

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Compound of Interest

Compound Name:	*5-Methyl-2-propylthiazole*
CAS No.:	*104256-95-3*
Cat. No.:	*B026419*

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Executive Summary & Chemical Identity

5-Methyl-2-propylthiazole is a sulfur-containing heterocyclic compound belonging to the class of alkylthiazoles. These compounds are renowned for their low odor thresholds and significant contribution to "roasted," "nutty," and "savory" flavor profiles in thermally processed foods.

Unlike simple thiazoles, the substitution at the 2- (propyl) and 5- (methyl) positions imparts a unique sensory character, often described as green, vegetable-like (reminiscent of corn or green beans), shifting toward roasted/meaty at higher concentrations.

Chemosensory & Physical Profile

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Property	Specification
Chemical Name	5-Methyl-2-propylthiazole
Class	2,5-Disubstituted Thiazole
Molecular Formula	$C_7H_{11}NS$
Molecular Weight	141.23 g/mol
Odor Descriptors	Roasted, nutty, sweet corn, green vegetable, pickle-like.
Odor Threshold	~1–10 ppb (in water)
LogP (Predicted)	~2.5 (Moderate lipophilicity)
Solubility	Soluble in ethanol, organic solvents; sparingly soluble in water.

Natural Occurrence Matrices

5-Methyl-2-propylthiazole does not typically exist in raw biological tissue in significant quantities. Instead, it is a thermally generated volatile formed during the cooking or fermentation processes. It is ubiquitous in foods undergoing the Maillard reaction, particularly those rich in sulfur-containing amino acids (cysteine/cystine) and reducing sugars.[1]

Validated Food Matrices

The following table summarizes matrices where **5-Methyl-2-propylthiazole** (and its close structural analogs like 2-propylthiazole) have been identified via Gas Chromatography-Olfactometry (GC-O) and Mass Spectrometry (GC-MS).

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Food Matrix	Condition	Concentration Est.	Sensory Contribution
Roasted Beef	Grilled/Roasted	< 50 ppb	Savory, meaty, "fatty" roasted note.
Yeast Extract	Autolyzed/Heated	10–100 ppb	Brothy, meaty base note.
Roasted Peanuts	Dark Roast	Trace	Nutty, earthy background.
Fried Chicken	Deep Fried	Trace	Sulfur-savory, poultry skin aroma.
Baked Potato	Skin-on Baked	Trace	Earthy, potato-skin like.
Durian/Onion	Raw/Fermented	Variable	Pungent, sulfurous, green.

> *Technical Insight: In roasted beef, alkylthiazoles like **5-Methyl-2-propylthiazole** act as synergists with pyrazines. While pyrazines provide the "roasted" character, thiazoles add the "meaty" depth and "sulfury" authenticity that distinguishes real meat from simple browned flavors.*

Biogenesis & Formation Mechanism

The formation of **5-Methyl-2-propylthiazole** is non-enzymatic, driven primarily by the Maillard Reaction and Strecker Degradation.

The Mechanism: Cysteine & Carbonyls

The synthesis requires two key precursors:

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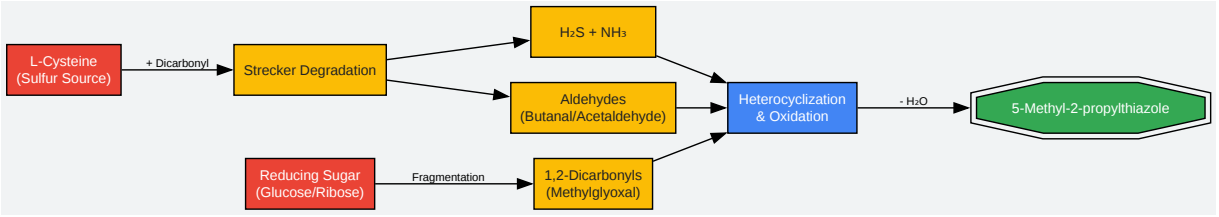
- Sulfur Source: Cysteine or Cystine (from muscle proteins or plant proteins).
- Carbon Source: Dicarbonyls (e.g., methylglyoxal, 2-oxobutanal) derived from sugar fragmentation.

Pathway Logic:

- Strecker Degradation: Cysteine reacts with a dicarbonyl to form a Strecker aldehyde (in this case, involving varying chain lengths to establish the propyl group).
- H_2S Release: Cysteine degradation releases Hydrogen Sulfide (H_2S) and Ammonia (NH_3).
- Heterocyclization: The dicarbonyls react with H_2S and NH_3 (or aldehydes) to close the thiazole ring. The specific alkyl substitution (2-propyl, 5-methyl) depends on the specific aldehyde precursors available (e.g., butanal for the propyl chain, acetaldehyde for the methyl).

Visualization: Maillard Formation Pathway

The following diagram illustrates the kinetic pathway from precursors to the final thiazole product.



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Figure 1: Kinetic pathway of **5-Methyl-2-propylthiazole** formation via Maillard reaction and Strecker degradation.

Analytical Methodologies

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Due to the low concentration (ppb range) and high volatility of **5-Methyl-2-propylthiazole**, standard extraction methods (like solvent extraction) often result in loss of analyte or masking by solvent peaks. Solid Phase Microextraction (SPME) is the industry standard for quantification.

Protocol: Headspace-SPME-GC-MS

This protocol ensures minimal thermal artifact formation during extraction, preserving the "true" profile of the food matrix.

Step 1: Sample Preparation

- Solid Foods (Meat/Nuts): Homogenize 5g of sample with 10mL saturated NaCl solution (to salt-out volatiles).
- Liquid Foods (Extracts): Dilute 5mL sample with 5mL saturated NaCl.
- Internal Standard: Add 10 µL of 2-methyl-3-heptanone or a deuterated thiazole analog (50 ppm in methanol) for quantitation.

Step 2: Extraction (SPME)

- Fiber Selection:DVB/CAR/PDMS (Divinylbenzene/Carboxen/Polydimethylsiloxane). This triple-phase fiber covers the wide polarity and volatility range of thiazoles.
- Incubation: 40°C for 15 minutes (equilibration).
- Extraction: Expose fiber to headspace for 30–45 minutes at 40°C with agitation (250 rpm). Note: Avoid temperatures >60°C to prevent artificial Maillard reactions during analysis.

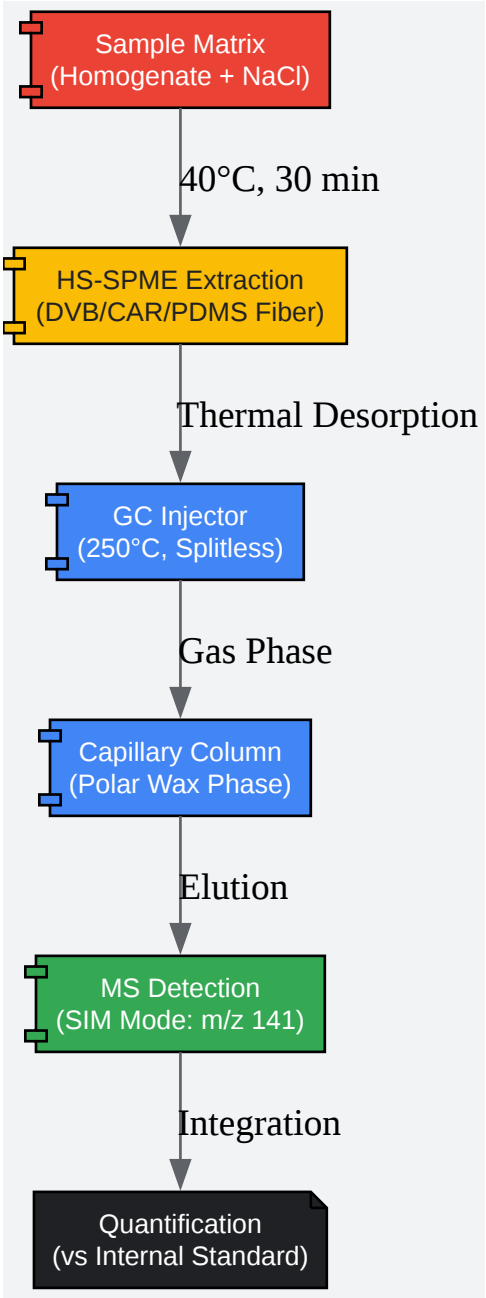
Step 3: GC-MS Separation

- Column: DB-WAX or ZB-WAX (Polar column) is preferred to separate thiazoles from non-polar lipid hydrocarbons.
- Injector: Splitless mode, 250°C. Desorption time: 3 mins.
- Oven Program: 40°C (2 min hold) → ramp 5°C/min → 230°C (5 min hold).

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- Detection: Mass Spectrometer in SIM Mode (Selected Ion Monitoring).
  - Target Ions: Look for molecular ion (M+) 141 and characteristic fragment ions (m/z 58, 85) specific to the alkyl chain cleavage.

Visualization: Analytical Workflow



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Figure 2: Step-by-step analytical workflow for the isolation and quantification of trace alkylthiazoles.

Regulatory & Safety Status

While specific isomers like **5-Methyl-2-propylthiazole** are often regulated under broad "Alkylthiazoles" categories, they are generally recognized as safe when used as flavoring agents.

- FEMA GRAS: Many alkylthiazoles fall under FEMA GRAS (Generally Recognized As Safe) lists. For example, the structurally similar 2-Propylthiazole is FEMA 3602.
- JECFA: The Joint FAO/WHO Expert Committee on Food Additives evaluates thiazoles as "Flavoring Group 29" (Thiazoles, Thiophene, Thiazoline, and Thienyl derivatives). They are considered safe at current intake levels due to rapid metabolism and excretion.
- Safety: No specific toxicity concerns exist at the micro-levels found naturally in food (ppb range).

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